

Application Notes and Protocols for AS2863619 Free Base in Cell Culture

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|---------------------|-----------|
| Compound Name: | AS2863619 free base | |
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For Researchers, Scientists, and Drug Development Professionals

Introduction

AS2863619 is a potent and selective small molecule inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and its paralog, CDK19.[1][2][3][4] In the context of immunology research, AS2863619 has emerged as a powerful tool for inducing the expression of the transcription factor Forkhead box P3 (Foxp3) in conventional T cells (Tconv).[1] This induction effectively converts both naïve and effector/memory T cells into Foxp3-expressing regulatory T cells (Tregs), which play a critical role in maintaining immunological self-tolerance and homeostasis. The mechanism of action is independent of TGF- β , a canonical inducer of Tregs, and is reliant on T-cell receptor (TCR) and IL-2 signaling. AS2863619 presents a valuable asset for studying Treg development, function, and its therapeutic potential in various immunological diseases.

Mechanism of Action

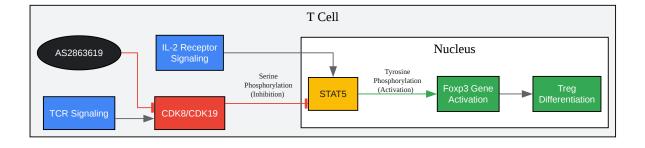
AS2863619 exerts its biological effects by inhibiting the kinase activity of CDK8 and CDK19. In activated T cells, CDK8/19 phosphorylates STAT5 on a serine residue within the PSP motif, which attenuates its activity. By inhibiting CDK8/19, AS2863619 prevents this negative regulation, leading to enhanced tyrosine phosphorylation and nuclear retention of STAT5. Activated STAT5 then binds to regulatory regions of the Foxp3 gene, inducing its expression and promoting the differentiation of Tconv cells into Tregs.



Quantitative Data Summary

| Parameter | Value | Cell Type/Assay Condition | Reference |
|-------------------------------------|---------------------|--|-----------|
| IC50 (CDK8) | 0.6099 nM (0.61 nM) | Cell-free assay | |
| IC50 (CDK19) | 4.277 nM (4.28 nM) | Cell-free assay | |
| EC50 (Foxp3 Induction) | 32.5 nM | Tconv cells | |
| Effective In Vitro Concentration | 1 μΜ | Mouse CD4+ T cells (for STAT5 phosphorylation studies) | |
| In Vivo Oral Administration Dose | 30 mg/kg | DO11.10 TCR transgenic mice | • |

Signaling Pathway



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AS2863619 inhibits CDK8/19, enhancing STAT5-mediated Foxp3 gene activation.

Experimental Protocols

Protocol 1: In Vitro Induction of Foxp3 in Mouse CD4+ T Cells



This protocol describes the induction of Foxp3 in isolated primary mouse CD4+ T cells.

Materials:

- AS2863619 free base
- DMSO (for stock solution)
- Complete RPMI-1640 medium (supplemented with 10% FBS, 2 mM L-glutamine, 100 U/mL penicillin, 100 μg/mL streptomycin, and 50 μM 2-mercaptoethanol)
- Mouse CD4+ T cell isolation kit
- Anti-mouse CD3 and anti-mouse CD28 antibodies (plate-bound or bead-conjugated)
- Recombinant mouse IL-2
- 96-well flat-bottom cell culture plates
- Flow cytometry staining buffers, antibodies against CD4, and Foxp3.

Procedure:

- Preparation of AS2863619 Stock Solution:
 - Dissolve AS2863619 free base in DMSO to prepare a 10 mM stock solution.
 - Store the stock solution at -20°C. Further dilutions should be made in complete RPMI-1640 medium immediately before use.
- Isolation of CD4+ T Cells:
 - Isolate naïve or total CD4+ T cells from the spleens and lymph nodes of mice using a
 CD4+ T cell isolation kit according to the manufacturer's instructions.
- T Cell Activation and Treatment:
 - \circ Coat a 96-well plate with anti-CD3 antibody (e.g., 1-5 μ g/mL in PBS) overnight at 4°C, then wash with PBS.



- Alternatively, use anti-CD3/CD28 antibody-coated beads.
- Seed the isolated CD4+ T cells at a density of 1-2 x 10⁵ cells per well in 200 μL of complete RPMI-1640 medium.
- Add soluble anti-CD28 antibody (e.g., 1-2 μg/mL) if using plate-bound anti-CD3.
- Add recombinant mouse IL-2 to a final concentration of 50 U/mL.
- \circ Add AS2863619 to the desired final concentration (a titration from 10 nM to 1 μ M is recommended to determine the optimal concentration for your specific cell type and conditions). Include a DMSO vehicle control.
- Incubate the cells at 37°C in a 5% CO2 incubator for 3-4 days.
- Analysis of Foxp3 Expression:
 - Harvest the cells and stain for surface markers (e.g., CD4).
 - Perform intracellular staining for Foxp3 using a commercially available Foxp3 staining buffer set and a fluorescently labeled anti-Foxp3 antibody according to the manufacturer's protocol.
 - Analyze the percentage of Foxp3+ cells within the CD4+ T cell population by flow cytometry.

Experimental WorkflowWorkflow for in vitro induction of Foxp3 in mouse CD4+ T cells using AS2863619.

General Recommendations

- Cell Viability: AS2863619 has been reported to not exhibit cellular toxicity or hinder the proliferative activity of Tconv cells within the concentration range that induces Foxp3. However, it is always recommended to perform a dose-response curve to determine the optimal, non-toxic concentration for your specific cell line and experimental conditions.
- Species Reactivity: The provided protocols are for mouse T cells. While AS2863619 has been shown to enhance FOXP3 expression in human CD4+ and CD8+ Tconv cells,



optimization of the protocol for human cells, including stimulation conditions and concentrations of AS2863619 and cytokines, may be necessary.

• Storage: Store the AS2863619 stock solution in DMSO at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Disclaimer: This protocol is intended for research use only. Please refer to the relevant safety data sheets and follow good laboratory practices when handling all reagents.

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- To cite this document: BenchChem. [Application Notes and Protocols for AS2863619 Free Base in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2896920#protocol-for-using-as2863619-free-base-in-cell-culture]

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